

ONO-4059 (Tirabrutinib) Technical Support Center: Troubleshooting Solubility and Stability

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Compound of Interest

Compound Name: ONO 207
Cat. No.: B15569421

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This technical support center provides guidance on the common solubility and stability challenges encountered when working with ONO-4059 (Tirabrutinib), a potent and selective Bruton's tyrosine kinase (BTK) inhibitor. The following information is intended to aid in the proper handling, storage, and use of ONO-4059 in a research setting to ensure experimental accuracy and reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of ONO-4059?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of ONO-4059. It is soluble in DMSO at concentrations of 98 mg/mL (199.61 mM) and 100 mg/mL (203.69 mM).^{[1][2]} For optimal results, it is crucial to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.^[1]

Q2: I am observing precipitation when preparing my ONO-4059 stock solution in DMSO. What should I do?

A2: If you observe precipitation, it could be due to several factors:

- **Moisture in DMSO:** Ensure you are using a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO. Hygroscopic (moisture-absorbing) DMSO will decrease the solubility of ONO-4059.^[1]
- **Concentration:** You may be exceeding the solubility limit. While soluble up to 100 mg/mL, it is often prudent to prepare stock solutions at a slightly lower concentration to ensure complete dissolution.
- **Temperature:** Ensure the solution is at room temperature. Sonication can be used to aid dissolution.^[2]

Q3: How should I store my ONO-4059 stock solutions?

A3: For long-term stability, it is recommended to store ONO-4059 stock solutions in aliquots at -80°C for up to one year or at -20°C for up to one month.^[1]^[2] Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound.

Q4: What is the recommended storage for the solid (powder) form of ONO-4059?

A4: The solid form of ONO-4059 should be stored at -20°C for up to three years.^[1] Keep the container tightly sealed to protect it from moisture.

Q5: I need to prepare an aqueous solution of ONO-4059 for my cell-based assay. What is the best approach?

A5: ONO-4059 is practically insoluble in water.^[1] Therefore, for aqueous-based assays, it is necessary to first prepare a high-concentration stock solution in DMSO. This stock solution can then be serially diluted in your aqueous culture medium to the desired final concentration. Ensure that the final concentration of DMSO in your assay is low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity to your cells.

Troubleshooting Guides

Solubility Issues

Issue	Potential Cause	Troubleshooting Steps
Precipitation upon dilution of DMSO stock in aqueous media	The aqueous solubility of ONO-4059 has been exceeded.	- Increase the volume of the aqueous media to further dilute the compound.- Reduce the final concentration of ONO-4059 in your experiment.- Consider using a surfactant or co-solvent in your final dilution, if compatible with your experimental system.
Cloudiness or precipitation in in vivo formulations	Improper mixing or exceeding solubility in the vehicle.	- Prepare the formulation by adding solvents sequentially and ensuring the solution is clear before adding the next component.- Use sonication or gentle heating to aid dissolution.- Prepare the formulation fresh before each use. A common in vivo formulation is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, with a solubility of 2 mg/mL. [1]

Stability Issues

Issue	Potential Cause	Troubleshooting Steps
Loss of compound activity over time in prepared solutions	Degradation of ONO-4059 due to improper storage or handling.	- Aliquot stock solutions to minimize freeze-thaw cycles.- Store stock solutions at the recommended temperatures (-20°C for short-term, -80°C for long-term).- Protect solutions from light, although specific photostability data is limited, it is good practice for most small molecules.- For in vivo working solutions, it is recommended to prepare them immediately before use. [1]
Inconsistent experimental results	Potential degradation of the compound in the solid form or in solution.	- Use fresh ONO-4059 powder for preparing new stock solutions.- Verify the concentration and purity of your stock solution using a validated analytical method such as HPLC.

Data Presentation

ONO-4059 (Tirabrutinib) Solubility Data

Solvent	Solubility	Molar Concentration	Notes
DMSO	100 mg/mL[2]	203.69 mM[2]	Use of fresh, anhydrous DMSO is critical. Sonication may be needed.
DMSO	98 mg/mL[1]	199.61 mM[1]	Moisture-absorbing DMSO reduces solubility.
Ethanol	1 mg/mL[1]	2.04 mM	
Water	Insoluble[1]	-	

ONO-4059 (Tirabrutinib) Recommended Storage Conditions

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years[1]
Solution in Solvent	-80°C	1 year[1]
-20°C	1 month[1]	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of ONO-4059 in DMSO

Materials:

- ONO-4059 (Tirabrutinib hydrochloride, MW: 490.94 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Vortex mixer
- Sonicator (optional)

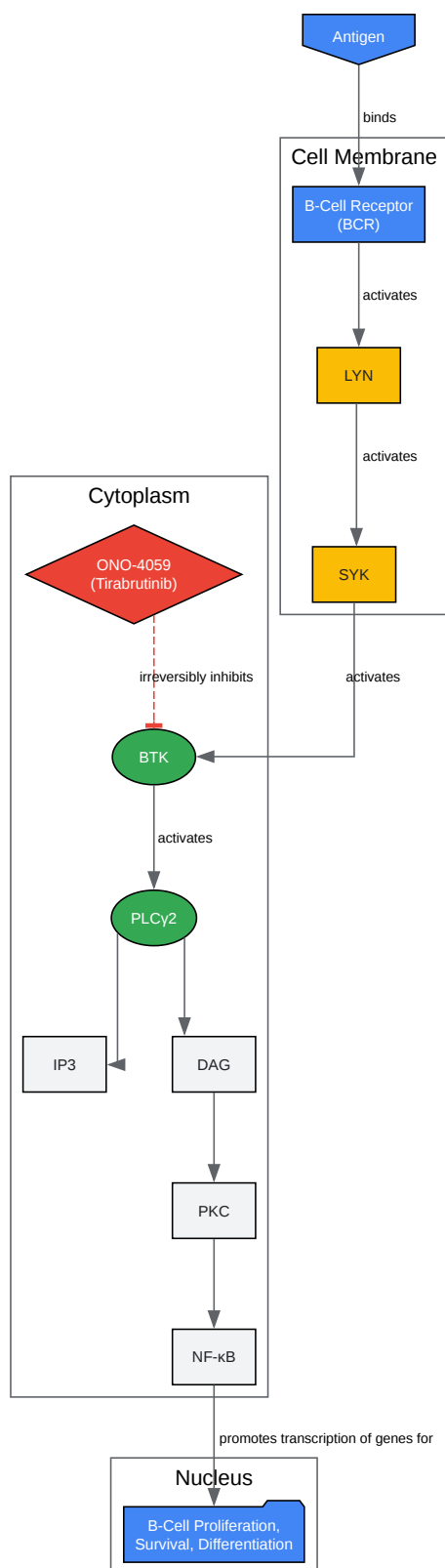
Procedure:

- **Weighing the Compound:** Accurately weigh out a precise amount of ONO-4059 powder. For a 10 mM stock solution, you will need 4.91 mg per 1 mL of DMSO.
- **Adding Solvent:** Add the calculated volume of anhydrous DMSO to the vial containing the ONO-4059 powder.
- **Dissolution:** Vortex the solution vigorously until the powder is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will prevent contamination and degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).

Mandatory Visualizations

ONO-4059 (Tirabrutinib) Mechanism of Action: BTK Signaling Pathway

ONO-4059 is a selective and irreversible inhibitor of Bruton's tyrosine kinase (BTK), a key component of the B-cell receptor (BCR) signaling pathway.^[3] Upon binding of an antigen to the BCR, a signaling cascade is initiated, leading to B-cell proliferation, survival, and differentiation. ONO-4059 covalently binds to a cysteine residue in the active site of BTK, blocking its kinase activity and thereby inhibiting downstream signaling.

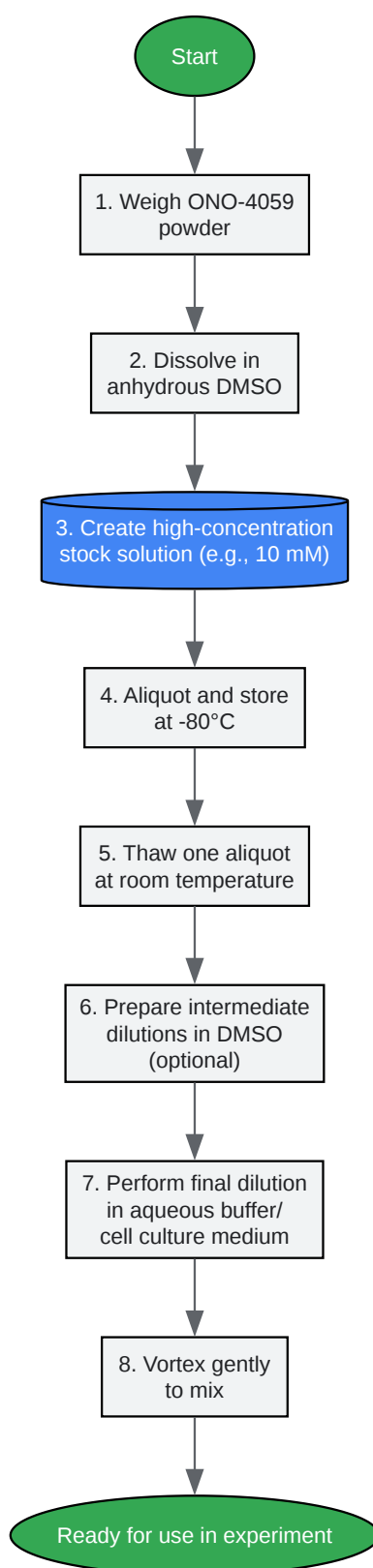


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Caption: ONO-4059 inhibits the BTK signaling pathway.

Experimental Workflow: Preparing a Diluted Aqueous Solution from a DMSO Stock

This workflow illustrates the standard procedure for preparing a final aqueous solution of ONO-4059 for in vitro experiments from a concentrated DMSO stock.



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Caption: Workflow for preparing aqueous solutions of ONO-4059.

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